

3-mercaptopropionic acid CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Mercaptopropionic acid

Cat. No.: B7802261

[Get Quote](#)

An In-depth Technical Guide to 3-Mercaptopropionic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a detailed overview of **3-mercaptopropionic acid** (3-MPA), a bifunctional molecule with significant applications in various scientific fields.

Core Chemical Identity

CAS Number: 107-96-0[1][2][3]

Molecular Formula: C₃H₆O₂S[1][3]

Molecular Weight: 106.14 g/mol [1][2]

Synonyms: 3-Mercaptopropanoic acid, 3-Thiopropionic acid, β-Mercaptopropionic acid, 3-Sulfanylpropanoic acid, 3MPA, Thiohydracrylic acid, 2-Mercaptoethanecarboxylic acid[1][2][3]

Physicochemical Properties

The distinct chemical structure of **3-mercaptopropionic acid**, featuring both a carboxylic acid and a thiol group, imparts a unique set of physical and chemical properties.[3] These properties are summarized in the table below for easy reference.

Property	Value
Melting Point	15-18 °C[1]
Boiling Point	110-111 °C at 15 mmHg[1]
Density	1.218 g/mL at 25 °C[1]
Refractive Index	1.492 at 20 °C[1]
Flash Point	93.4 °C (200.1 °F)
pKa	pK1: 4.33 (COOH), pK2: 10.04 (SH)
Water Solubility	Soluble[1]
Appearance	Colorless to pale yellow clear oily liquid[4]

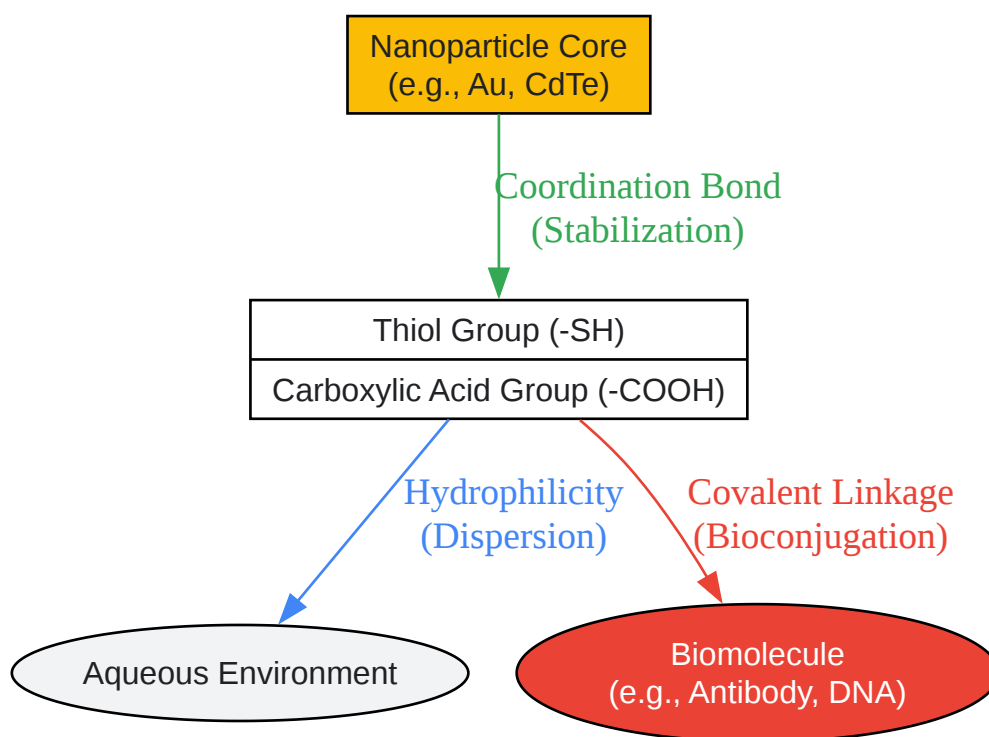
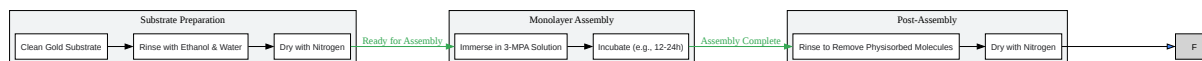
Applications in Research and Development

3-Mercaptopropionic acid is a versatile tool in the laboratory, with applications spanning from organic synthesis to nanotechnology. Its dual functionality allows it to act as a linker, a surface modifier, and a participant in various chemical reactions.

Self-Assembled Monolayers (SAMs)

One of the primary applications of 3-MPA is in the formation of self-assembled monolayers on gold and other noble metal surfaces. The thiol group exhibits a strong affinity for these surfaces, leading to the spontaneous formation of a dense, organized monolayer. The terminal carboxylic acid groups can then be used for further functionalization, such as the immobilization of proteins, enzymes, or DNA probes for biosensor development.[1]

Experimental Workflow: Formation of a 3-MPA Self-Assembled Monolayer on a Gold Surface



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Mercaptopropionic acid | 107-96-0 [chemicalbook.com]
- 2. 3-mercaptopropionic acid, 107-96-0 [thegoodscentscompany.com]
- 3. atamankimya.com [atamankimya.com]
- 4. parchem.com [parchem.com]

- To cite this document: BenchChem. [3-mercaptopropionic acid CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7802261#3-mercaptopropionic-acid-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com